

# Metalaxyl-13C6 method accuracy and precision validation

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## Compound Focus: Metalaxyl-13C6

CAS No.: 1356199-69-3

Cat. No.: S1799545

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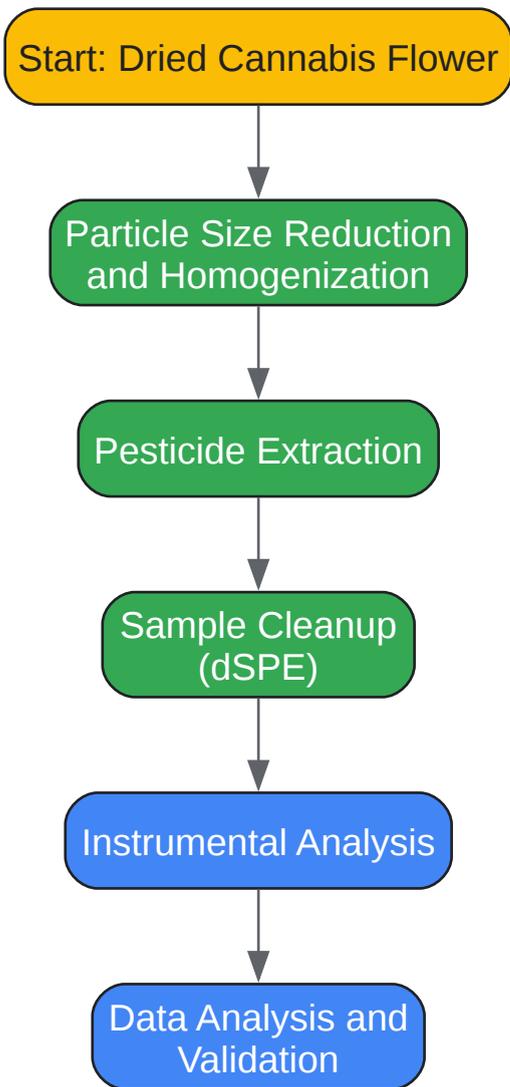
## A Framework for Pesticide Method Validation

While not specific to **Metalaxyl-13C6**, a recent study outlines a comprehensive method for quantifying 96 pesticides in cannabis, which includes Metalaxyl. This can serve as a useful reference for the types of parameters and experiments required for method validation [1].

The methodology involved the following key steps and validation parameters [1]:

- **Instrumentation:** Used LC-MS/MS and GC-MS/MS systems for quantification.
- **Sample Preparation:** Employed a solid-phase extraction method on dried, homogenized cannabis flowers.
- **Validation Data:** The method was validated for parameters including linearity, precision, accuracy, recovery, ion suppression, and limits of quantitation (LoQ) across 10 different cannabis cultivars.

The workflow for this analytical process is summarized below:



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## Comparison of Metalaxyl with Other Fungicides

The search results also contained information on the biological performance of Metalaxyl compared to other fungicides, which is a different aspect of "performance" than analytical method validation. The following table summarizes findings from a study on controlling *Phytophthora gummosis* on citrus [2].

Fungicide	Canker Development Suppression	Inhibition of Lesion Development on Bark
Metalaxyl	Effective	Significantly greater than some non-registered compounds [2].
Mefenoxam	(Comparable to Metalaxyl)	Performance not significantly different from Metalaxyl at 30, 60, 90 DAT [2].
Dimethomorph	Effective	Significantly greater than some non-registered compounds [2].
Fosetyl-AI	Effective	Significantly greater than some non-registered compounds [2].
Azoxystrobin	Less effective	Lower level of inhibition [2].
Fluazinam	Less effective	Lower level of inhibition [2].
Zoxamide	Information not specified	Inhibition less than Metalaxyl at 5 DAT; no significant difference later [2].

Furthermore, a commercial publication highlights a difference between the formulations of Metalaxyl and mefenoxam (sold as Anchor). It states that Metalaxyl is a mixture of active and inactive isomers, while mefenoxam contains primarily the active R-isomer, which can allow for a reduced application rate [3].

## How to Proceed with Your Method Validation

Since the specific data you need was not available in the search results, here are suggestions for your next steps:

- **Refine Your Search:** You may find more targeted data by searching specifically in **scientific journals focused on analytical chemistry** or the websites of **major chemical and standard manufacturers**, who sometimes publish application notes with detailed validation data for their reference materials.
- **Consult Key Resources:** The methodologies described in the cannabis pesticide study [1] provide an excellent template for the experiments you need to conduct, including determining linearity,

precision, accuracy, recovery, and limits of quantitation for your specific method.

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## References

1. Quantitative determination and validation of 96 pesticides ... [pmc.ncbi.nlm.nih.gov]
2. Comparative Ability of Six Fungicides to Inhibit ... [pubmed.ncbi.nlm.nih.gov]
3. Fungicide Comparison: Anchor™ vs Metalaxyl [unifiedagsolutions.com]

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